HPE 5945 switch for top-of-rack deployment

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An In-depth Technical Guide to the HPE 5945 Switch for Top-of-Rack Deployments in Research and Drug Development

For researchers, scientists, and drug development professionals, the efficient transfer and processing of large datasets are paramount. The network infrastructure forms the backbone of these data-intensive workflows, directly impacting the speed of research and discovery. The HPE 5945 Switch Series, designed for top-of-rack (ToR) data center deployments, offers high-performance, low-latency connectivity essential for demanding computational and data-driven environments. This guide provides a technical deep dive into the capabilities of the HPE 5945 switch, tailored for a scientific audience.

Core Performance and Scalability

The HPE 5945 series is engineered to handle the rigorous demands of high-performance computing (HPC) clusters, next-generation sequencing (NGS) data analysis, and other data-intensive scientific applications. Its architecture is optimized for minimizing latency and maximizing throughput, critical factors in accelerating research timelines.

Quantitative Performance Specifications

The following tables summarize the key performance metrics of the HPE 5945 switch series, providing a clear comparison of its capabilities.

Performance Metric	HPE FlexFabric 5945 Switch Series	Significance in Research Environments
Switching Capacity	Up to 6.4 Tb/s[1][2]	Enables wire-speed performance for large data transfers between servers, crucial for genomic data processing and large-scale simulations.
Throughput	Up to 2024 Mpps (Million packets per second)[1][2]	Ensures that a high volume of network packets can be processed without degradation, important for applications with high-frequency, small-packet traffic.
Latency	< 1 µs (64-byte packets)[1]	Ultra-low latency is critical for tightly coupled HPC applications and real-time data analysis, reducing computational wait times.
MAC Address Table Size	288K Entries[1]	Supports a large number of connected devices, accommodating dense server racks and virtualized environments common in research data centers.
Routing Table Size	324K Entries (IPv4), 162K Entries (IPv6)[1]	Provides scalability for large and complex network topologies, ensuring efficient routing of data across different subnets and research groups.

Model Specific Port Configurations	Description
JQ074A	48 x 1/10/25GbE SFP28 ports and 8 x 40/100GbE QSFP28 ports[3]
JQ075A	2-slot modular switch[3][4]
JQ076A	4-slot modular switch[3][4]
JQ077A	32 x 40/100GbE QSFP28 ports[3]

These specifications highlight the switch's capacity to serve as a high-density, high-speed aggregation point for servers in a ToR architecture, directly connecting powerful computational resources.

Key Features for Scientific Workflows

The HPE 5945 switch series incorporates several advanced features that are particularly beneficial for research and drug development environments.

- Data Center Bridging (DCB): Provides a set of enhancements to Ethernet to support lossless data transmission, which is critical for storage traffic (iSCSI, FCoE) and other sensitive data streams often found in scientific computing.[3][5] DCB ensures that no data packets are dropped during periods of network congestion.

- Virtual Extensible LAN (VXLAN): Enables the creation of virtualized overlay networks on top of the physical infrastructure.[5][6] This is highly valuable for securely isolating different research projects or datasets, allowing for multi-tenant environments within the same physical network.

- Intelligent Resilient Framework (IRF): Allows multiple HPE 5945 switches to be virtualized and managed as a single logical device.[5] This simplifies network management and enhances resiliency, as the failure of one switch in the IRF fabric does not lead to a complete network outage.

- Low Latency Cut-Through Switching: The switch can forward a packet as soon as the destination MAC address is read, without waiting for the entire packet to be received.[3][5]

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This significantly reduces latency, a key advantage for HPC applications that rely on rapid communication between nodes.

Experimental Protocols: Measuring Network Performance

To substantiate the performance claims of network hardware, standardized testing methodologies are employed. While specific internal testing protocols from HPE are proprietary, the following outlines the general experimental procedures for measuring key network switch performance metrics, relevant for any researcher looking to validate their network infrastructure.

Latency Measurement (RFC 2544)

Objective: To measure the time delay a packet experiences as it traverses the switch.

Methodology:

- Test Setup: A dedicated network traffic generator/analyzer is connected to two ports on the HPE 5945 switch.

- Frame Size: The test is repeated for various frame sizes (e.g., 64, 128, 256, 512, 1024, 1280, 1518 bytes) to understand the latency characteristics across different packet types.

- Traffic Generation: The traffic generator sends a known number of frames at a specific rate through one port of the switch.

- Timestamping: The analyzer records the timestamp of when each frame is sent and when it is received on the second port.

- Calculation: Latency is calculated as the difference between the receive time and the send time for each frame. The average, minimum, and maximum latency values are reported. For store-and-forward devices, latency will vary with frame size. For cut-through devices, latency should remain relatively constant.

Throughput Measurement (RFC 2544)

Objective: To determine the maximum rate at which the switch can forward packets without any drops.
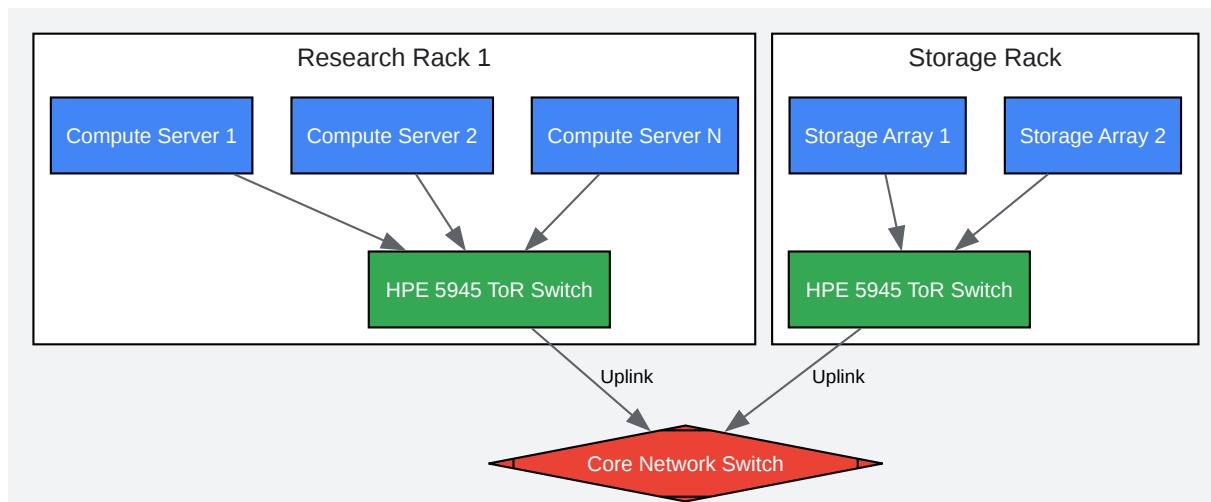
Methodology:

- Test Setup: Similar to the latency test, a traffic generator/analyzer is connected to two ports on the switch.

- Traffic Profile: A continuous stream of frames of a specific size is sent from the generator to the switch.

- Iterative Testing: The offered load (traffic rate) is increased incrementally. At each step, the number of frames sent by the generator is compared to the number of frames received by the analyzer.

- Throughput Determination: The throughput is the highest rate at which the number of received frames equals the number of sent frames (i.e., zero frame loss). This test is repeated for different frame sizes.

Visualizing Network Architecture and Workflows

The following diagrams, generated using the DOT language, illustrate key concepts and workflows related to the HPE 5945 switch in a research environment.

Top-of-Rack Deployment Architecture

This diagram shows a typical ToR deployment where HPE 5945 switches connect servers within a rack and then aggregate uplinks to the core network.
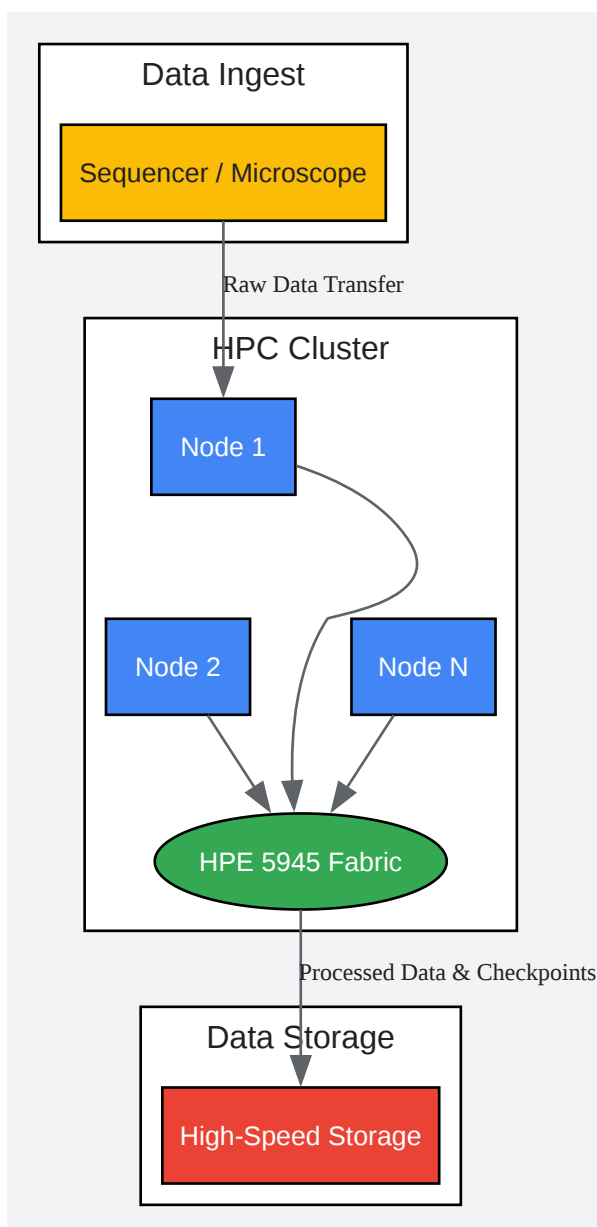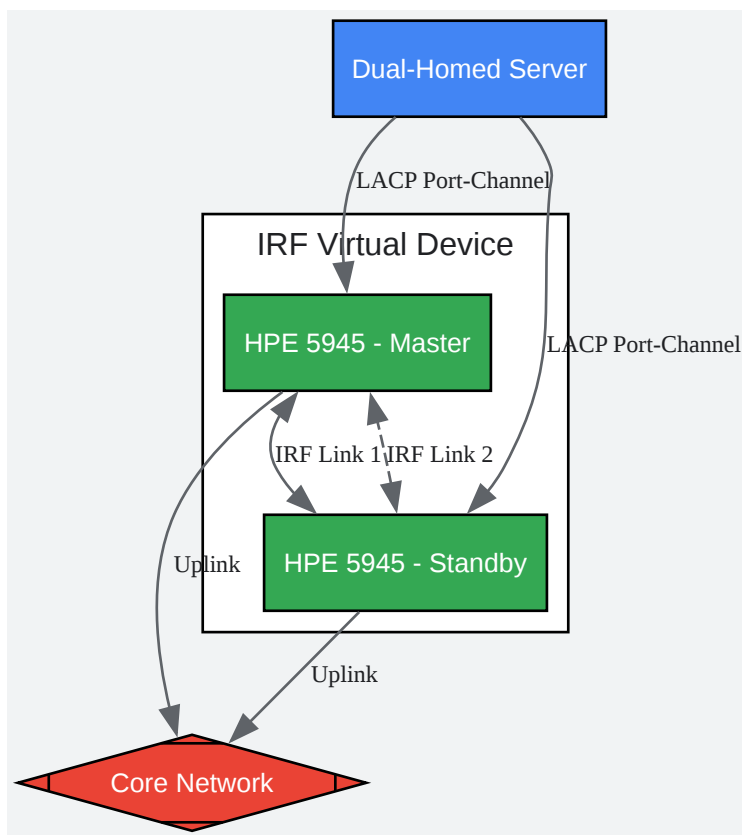
Caption: Typical Top-of-Rack data center design with HPE 5945 switches.

Logical Workflow for HPC Data Processing

This diagram illustrates a simplified logical workflow for processing large datasets in an HPC environment, highlighting the role of the network.

Data Ingest

Sequencer / Microscope

Raw Data Transfer

HPC Cluster

Node 1

Node 2

Node N

HPE 5945 Fabric

Processed Data & Checkpoints

Data Storage

High-Speed Storage

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